

## Quantitative Analysis of Fenbendazole's Anti-Cancer Effects

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Compound of Interest		
Compound Name:	Fenfangjine G	
Cat. No.:	B12397582	Get Quote

The efficacy of Fenbendazole varies across different cancer cell lines, as demonstrated by metrics such as the half-maximal inhibitory concentration (IC50) and the induction of apoptosis.

Table 1: Comparative IC50 Values of Fenbendazole in

**Various Cancer Cell Lines** 

Cancer Type	Cell Line	IC50 Value Incu Line (μΜ) Time		Reference
Colorectal Cancer	SNU-C5	0.50	72 hours	[1]
Colorectal Cancer (5-FU Resistant)	SNU-C5/5-FUR	4.09	72 hours	[1]
Lung Cancer	A549	11.7	Not Specified	[2]
Ovarian Cancer	A2780	0.44	48 hours	_
Ovarian Cancer	SKOV3	1.05	48 hours	
Cervical Cancer	HeLa	Not Specified	Not Specified	[3]
Hepatocellular Carcinoma	H4IIE	Not Specified	Not Specified	[4]



Table 2: Apoptosis Induction by Fenbendazole in Different Cancer Cell Lines

Cancer Type	Cell Line	Treatment Concentrati on (µM)	Treatment Duration (hours)	Percentage of Apoptotic Cells (%)	Reference
Leukemia	HL-60	0.5	16	16	[5]
Leukemia	HL-60	0.2	72	8	[5]
Ovarian Cancer	A2780	Not Specified	Not Specified	33.30	[6]
Ovarian Cancer	SKOV3	Not Specified	Not Specified	54.28	[6]

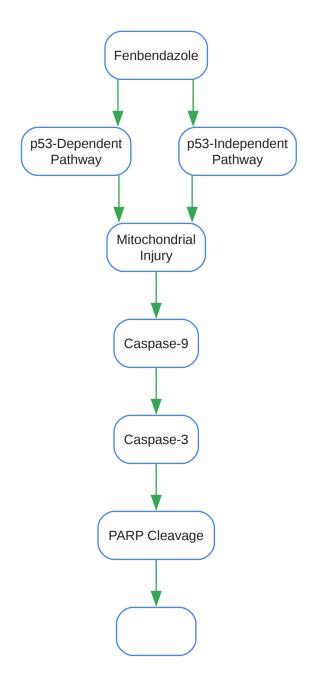
### **Signaling Pathways and Mechanisms of Action**

Fenbendazole exerts its anti-cancer effects through multiple mechanisms, primarily by inducing apoptosis, causing cell cycle arrest, and interfering with cellular metabolism.

### **Apoptosis Induction**

Fenbendazole induces programmed cell death through both p53-dependent and p53-independent pathways. This involves mitochondrial injury and the activation of the Caspase-3/PARP pathway.[1]





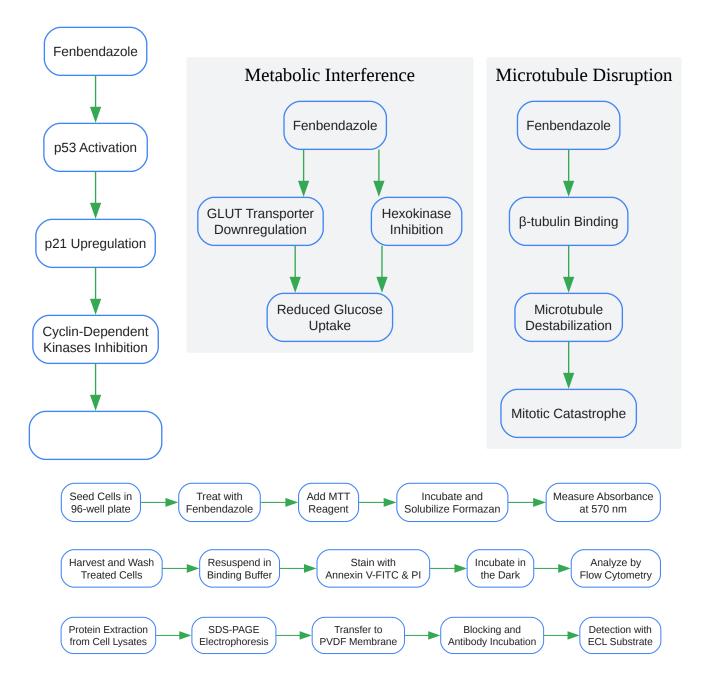
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Caption: Fenbendazole-induced apoptotic signaling pathway.

### **Cell Cycle Arrest**

Fenbendazole causes cell cycle arrest at the G2/M phase, a process mediated by the p53-p21 pathway.[1] This prevents cancer cells from progressing through mitosis and leads to cell death.





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